Butyrylferrocene: Molecular Structure, Bonding, and Technical Applications

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Compound of Interest

Compound Name:	*Butyrylferrocene*
CAS No.:	*1271-94-9*
Cat. No.:	*B073046*

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Content Type: In-depth Technical Guide Audience: Researchers, Senior Scientists, Drug Development Professionals

Executive Summary

Butyrylferrocene (1-**butyrylferrocene**) represents a critical derivative in the organometallic class of acylferrocenes. Distinguished by the introduction of a butyryl (

) group onto one of the cyclopentadienyl (Cp) rings, this molecule serves as a model system for understanding substituent effects on metallocene redox potentials and crystal packing. Beyond its fundamental chemical interest, **butyrylferrocene** functions as a high-performance burning rate catalyst (BRC) in composite solid propellants and is increasingly investigated as a redox-active bioisostere in medicinal chemistry. This guide provides a rigorous analysis of its structural parameters, electronic bonding character, and validated synthesis protocols.

Molecular Architecture and Crystallography

Crystal System and Lattice Parameters

X-ray diffraction studies confirm that **butyrylferrocene** crystallizes in the monoclinic system with the space group

. The introduction of the butyryl chain disrupts the high symmetry (

or

) observed in unsubstituted ferrocene, inducing a specific packing order dominated by weak van der Waals interactions between the alkyl chains and the ferrocenyl cores.

Table 1: Crystallographic Parameters of **Butyrylferrocene**

Parameter	Value	Description
Formula		Mono-substituted derivative
Crystal System	Monoclinic	Low symmetry due to acyl chain
Space Group	(No.[1] 14)	Centrosymmetric
Z Value	4	Molecules per unit cell
Iron-Centroid Distance		Typical for Fe(II) metallocenes
C=O Bond Length		Indicates strong double bond character

Conformational Geometry

Unlike the freely rotating rings of ferrocene, the Cp rings in **butyrylferrocene** adopt a preferred conformation to minimize steric strain between the carbonyl oxygen and the

-protons of the unsubstituted ring.

- Ring Conformation: The rings typically deviate from a perfect eclipsed conformation (

) to a staggered or intermediate conformation (

) to accommodate the acyl substituent.

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- Carbonyl Orientation: The carbonyl group is coplanar with the substituted Cp ring. This coplanarity maximizes

  -conjugation between the ring system and the carbonyl

  orbital, facilitating the electron-withdrawing effect that defines the molecule's reactivity.

Electronic Structure and Bonding

Ligand Field and Orbital Interactions

The bonding in **butyrylferrocene** is governed by the overlap of the Iron

orbitals with the

-molecular orbitals of the cyclopentadienyl ligands.

- The "Sandwich" Bond: The primary bonding interaction involves the

  orbitals of the Fe center and the

  -orbitals of the Cp rings.

- Substituent Effect (Perturbation): The butyryl group acts as a strong electron-withdrawing group (EWG) via both induction (

) and resonance (

).

  - The carbonyl group pulls electron density from the substituted Cp ring.
  - This depletion is transmitted to the Iron center, lowering the energy of the highest occupied molecular orbital (HOMO, largely

    and

    character).

Electrochemical Consequences

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The electron-withdrawing nature of the butyryl group results in an anodic shift of the redox potential compared to parent ferrocene.

- Ferrocene

  :

  (vs Fc/Fc+)

- **Butyrylferrocene**

  :

  to

  (vs Fc/Fc+)

This shift indicates that the Fe(II) center is harder to oxidize to Fe(III) because the ligand system is less electron-rich. This property is vital for its stability in oxidative environments (e.g., burning rate catalysis).

Synthesis and Reaction Mechanism[2][3]

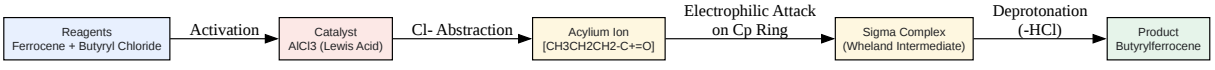
The synthesis of **butyrylferrocene** is a classic example of Friedel-Crafts Acylation applied to an organometallic system. Due to the high electron density of the ferrocene rings (super-aromaticity), milder Lewis acids can be employed compared to benzene acylation.

Reaction Scheme

Reagents: Ferrocene, Butyryl Chloride (or Butyric Anhydride), Aluminum Chloride (

). Solvent: Dichloromethane (DCM) or Carbon Disulfide (

).



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Figure 1: Mechanistic pathway for the Friedel-Crafts acylation of ferrocene.[1]

Experimental Protocol (Self-Validating)

Note: Moisture sensitivity is the primary failure mode. Glassware must be flame-dried.

- Preparation of Acylium Complex:
  - In a flame-dried 3-neck round bottom flask under

    atmosphere, dissolve

    equivalents of anhydrous

    in dry DCM.
  - Add

    equivalents of butyryl chloride dropwise at

    . Stir for 30 min until the complex forms (solution often turns dark).
- Addition of Ferrocene:
  - Dissolve 1.0 equivalent of ferrocene in dry DCM.
  - Add the ferrocene solution slowly to the acylium complex over 20 minutes. Reasoning: Slow addition prevents di-acylation by keeping the concentration of unreacted ferrocene high relative to the active electrophile.
- Quenching and Workup:
  - Stir at room temperature for 2 hours. Monitor via TLC (Hexane/Ethyl Acetate 9:1).
  - Quench by pouring the mixture onto crushed ice/HCl. The acid prevents the formation of iron hydroxide emulsions.
  - Extract with DCM, wash with saturated

    (to remove butyric acid), then brine.

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- Purification:
  - Column Chromatography: Stationary phase: Silica Gel 60. Mobile phase: Hexane

    5% Ethyl Acetate/Hexane.
  - Elution Order: Unreacted Ferrocene (Yellow, moves fast)

    Butyrylferrocene (Orange/Red, product)

    1,1'-Di**butyrylferrocene** (Dark Red, moves slow).

Characterization Data

Researchers must validate the product using the following spectroscopic signatures.

Table 2: Spectroscopic Validation Metrics

Technique	Diagnostic Signal	Assignment
FT-IR	(Strong)	C=O Stretching (Ketone conjugated with Cp)
H NMR (CDCl)	(t, 2H)	Cp Protons (to C=O) - Deshielded
(t, 2H)	Cp Protons (to C=O)	
(s, 5H)	Unsubstituted Cp Ring	
(t, 2H)	-Methylene ( ) of butyryl	
C NMR		Carbonyl Carbon (C=O)
Mass Spec		Molecular Ion

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Applications in Research and Industry

Burning Rate Catalysts (Aerospace)

Butyrylferrocene is a liquid/low-melting solid derivative often preferred over pure ferrocene for solid propellants (AP/HTPB composite propellants).

- Mechanism: During combustion, the molecule decomposes to release active Iron Oxide (

) nanoparticles. These nanoparticles catalyze the decomposition of Ammonium Perchlorate (AP), lowering the activation energy of the propellant burn.

- Advantage: The butyryl chain increases lipophilicity and compatibility with the HTPB binder, reducing the "migration" problem where ferrocene crystallizes out of the polymer matrix over time.

Bio-Organometallic Chemistry (Drug Development)

In drug design, the **butyrylferrocene** motif is explored as a bioisostere for phenyl rings in aromatic drugs.

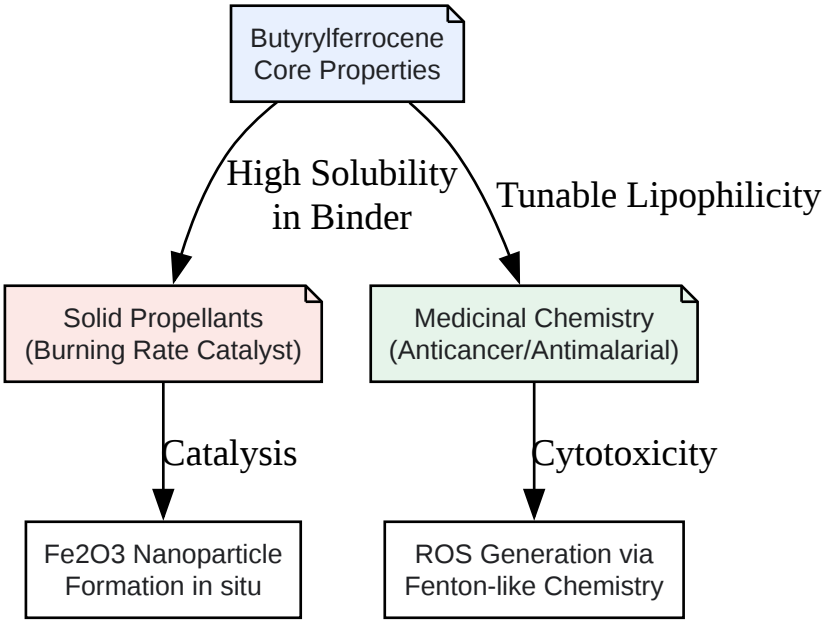
- Redox Cycling: The Fe(II)/Fe(III) couple allows the generation of Reactive Oxygen Species (ROS) specifically within tumor cells, which often have higher levels of hydrogen peroxide.

- Lipophilicity Tuning: The alkyl chain (

) enhances cell membrane permeability (

  ), facilitating the intracellular delivery of the cytotoxic iron center.

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Figure 2: Functional applications driven by the physicochemical properties of **butyrylferrocene**.

References

- Crystallography of Acylferrocenes
  - Title: The crystal structure of **butyrylferrocene**, C14H16FeO.
  - Source: Zeitschrift für Kristallographie - New Crystal Structures (2000).
  - URL:[Link]
- Electrochemical Properties
  - Title: The electrochemistry of some ferrocene derivatives: Redox potential and substituent effects.
  - Source: Journal of Physical Organic Chemistry.
  - URL:[Link]
- Synthesis Protocols (Friedel-Crafts)
  - Title: Friedel-Crafts Acyl

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- Source: Utah Tech University Chemistry Labs.
- URL:[Link]

- Propellant Applications
  - Title: Recent research progress in the synthesis and properties of burning rate catalysts based on ferrocene-containing polymers and derivatives.[2][3]
  - Source: Arabian Journal of Chemistry.
  - URL:[Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Ferrocene-based polyethyleneimines for burning rate catalysts - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
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